

Application Notes and Protocols for Assessing Gemopatrilat's Effect on Renal Function

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Compound of Interest

Compound Name: *Gemopatrilat*

Cat. No.: *B1671430*

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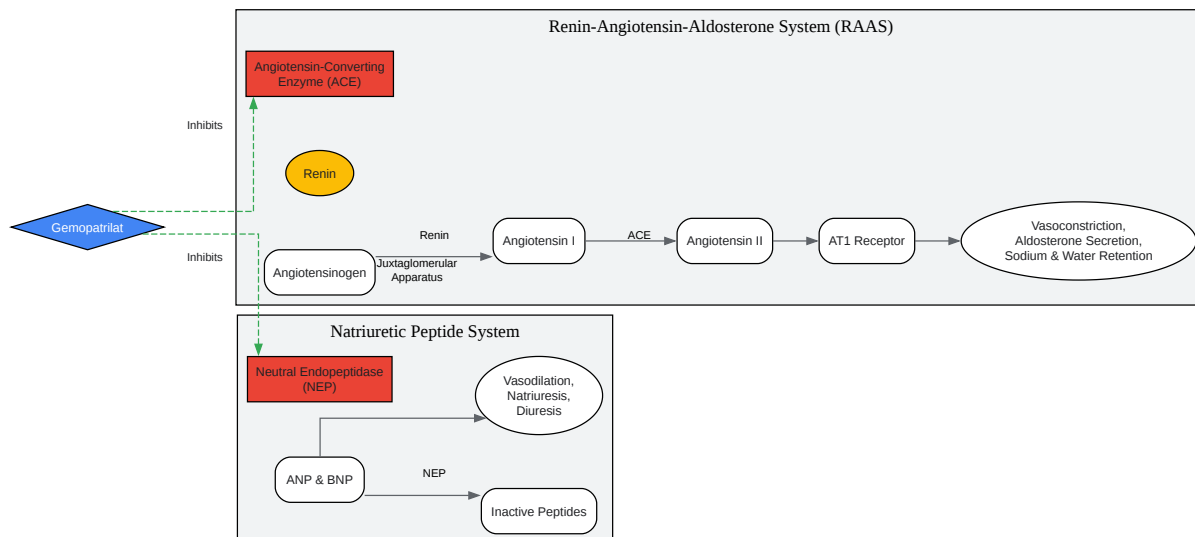
For Researchers, Scientists, and Drug Development Professionals

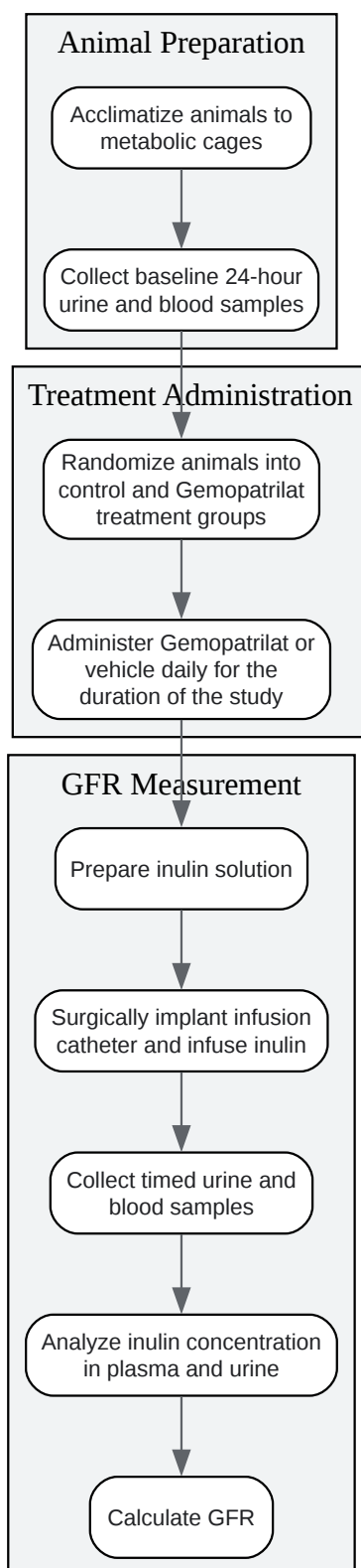
These application notes provide a comprehensive overview of protocols to assess the renal effects of **Gemopatrilat**, a vasopeptidase inhibitor. **Gemopatrilat** exerts its physiological effects through the dual inhibition of Neutral Endopeptidase (NEP) and Angiotensin-Converting Enzyme (ACE).^[1] This dual action leads to increased levels of natriuretic peptides and decreased production of angiotensin II, which can have significant impacts on renal hemodynamics and function.

Due to the limited availability of specific quantitative renal function data for **Gemopatrilat** in the public domain, this document utilizes data from studies on Omapatrilat, a structurally and functionally similar vasopeptidase inhibitor, as a surrogate to provide context for expected outcomes.

Signaling Pathway of Gemopatrilat

Gemopatrilat's mechanism of action involves the simultaneous inhibition of two key enzymes in the renin-angiotensin-aldosterone system (RAAS) and the natriuretic peptide system.





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References

- 1. In-vitro and in-vivo inhibition of rat neutral endopeptidase and angiotensin converting enzyme with the vaso-peptidase inhibitor gemopatrilat - PubMed [pubmed.ncbi.nlm.nih.gov]
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